

# 3-Chloroquinolin-6-amine CAS number and molecular formula

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## Compound of Interest

Compound Name: 3-Chloroquinolin-6-amine

Cat. No.: B564207

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## In-Depth Technical Guide: 3-Chloroquinolin-6-amine

CAS Number: 103028-96-2 Molecular Formula:  $C_9H_7ClN_2$

This technical guide provides a comprehensive overview of **3-Chloroquinolin-6-amine**, a heterocyclic compound of interest to researchers, scientists, and drug development professionals. This document details its chemical properties, potential synthetic routes, and prospective applications in drug discovery, with a focus on its role as a scaffold for kinase inhibitors.

## Chemical and Physical Properties

**3-Chloroquinolin-6-amine** is a solid compound at room temperature. The following table summarizes its key physicochemical properties.

| Property                  | Value  | Reference |
|---------------------------|--|-----------|
| CAS Number                | 103028-96-2                                    |           |
| Molecular Formula         | C <sub>9</sub> H <sub>7</sub> ClN <sub>2</sub> |           |
| Molecular Weight          | 178.62 g/mol                                   |           |
| Melting Point             | 170-171 °C                                     |           |
| Boiling Point (Predicted) | 340.2 ± 22.0 °C                                |           |
| Density (Predicted)       | 1.363 ± 0.06 g/cm <sup>3</sup>                 |           |
| pKa (Predicted)           | 3.21 ± 0.14                                    |           |

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Chloroquinolin-6-amine** is not readily available in public literature, its synthesis can be approached through established methods for the preparation of substituted quinolines. A plausible synthetic strategy involves the construction of the quinoline core followed by functional group interconversions.

### Proposed Synthetic Pathway

A potential route to **3-Chloroquinolin-6-amine** could involve a multi-step synthesis starting from a suitably substituted aniline. The core quinoline structure can be formed via classic reactions such as the Combes or Doebner-von Miller synthesis, followed by chlorination and amination steps.

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